

# Foreword: Navigating the Landscape of a Niche Synthetic Building Block

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## Compound of Interest

Compound Name:	5-(Bromomethyl)-2,4-dichloropyrimidine
CAS No.:	1289387-92-3
Cat. No.:	B165476

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As a Senior Application Scientist, it is not uncommon to encounter highly specialized reagents that, while possessing immense potential, are not yet extensively documented in publicly accessible literature. **5-(Bromomethyl)-2,4-dichloropyrimidine** (CAS No. 1289387-92-3) is one such compound. This technical guide has been structured to provide a comprehensive overview of its known physicochemical properties, drawing from available supplier data and theoretical knowledge of its chemical structure. We will delve into its identity, predicted and reported physical characteristics, and its anticipated reactivity, which makes it a molecule of significant interest in medicinal chemistry and drug discovery. This guide aims to be a foundational resource, acknowledging the current data limitations while providing a robust framework for its application and further investigation.

## Molecular Identity and Structural Elucidation

**5-(Bromomethyl)-2,4-dichloropyrimidine** is a halogenated pyrimidine derivative. Its structure is characterized by a pyrimidine ring substituted with two chlorine atoms at positions 2 and 4, and a bromomethyl group at position 5. This arrangement of functional groups imparts a high degree of reactivity and versatility as a synthetic intermediate.[1]

Molecular Structure:

Chemical Structure of **5-(Bromomethyl)-2,4-dichloropyrimidine**.

## Physicochemical Properties

The available data on the physicochemical properties of **5-(Bromomethyl)-2,4-dichloropyrimidine** is summarized below. It is important to note that some of these values are predicted and should be confirmed through experimental analysis.

Property	Value	Source
CAS Number	1289387-92-3	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrCl <sub>2</sub> N <sub>2</sub>	[1][2]
Molecular Weight	241.90 g/mol	[1][2]
Appearance	Not specified	
Boiling Point	304.1 ± 27.0 °C (Predicted)	[1][2]
Melting Point	Not available	[2]
Density	1.871 g/cm <sup>3</sup>	[1][2]
Solubility	Not available	

## Reactivity and Applications in Synthesis

The synthetic utility of **5-(Bromomethyl)-2,4-dichloropyrimidine** stems from its multiple reactive sites, which can be functionalized selectively.

- **Nucleophilic Substitution at the Bromomethyl Group:** The 5-(bromomethyl) group is analogous in reactivity to a benzylic halide, making it highly susceptible to nucleophilic substitution reactions.[1] This reactivity is due to the stabilization of the transition state by the pyrimidine ring. It is anticipated that primary benzylic halides like this compound will predominantly follow an S<sub>N</sub>2 reaction pathway.[1]

- **Reactivity of the Dichloropyrimidine Core:** The chlorine atoms at the C2 and C4 positions of the pyrimidine ring are susceptible to nucleophilic aromatic substitution, a common strategy for the functionalization of pyrimidine rings in medicinal chemistry.
- **Redox Chemistry:** The bromomethyl group can undergo both reduction and oxidation.<sup>[1]</sup> Reduction can yield the corresponding 5-methyl-2,4-dichloropyrimidine, while controlled oxidation can produce the 5-formyl or 5-carboxylic acid derivatives, offering further avenues for synthetic diversification.<sup>[1]</sup>
- **Applications in Drug Discovery:** Pyrimidine scaffolds are integral to the development of novel therapeutic agents, particularly kinase inhibitors.<sup>[1]</sup> The versatile reactivity of **5-(Bromomethyl)-2,4-dichloropyrimidine** makes it a valuable building block for creating molecular libraries for biological screening.<sup>[1]</sup>

## Experimental Protocols for Structural Characterization

While specific spectral data for **5-(Bromomethyl)-2,4-dichloropyrimidine** is not readily available in the public domain, the following protocols outline the standard methodologies for its structural elucidation.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a fundamental technique for determining the carbon-hydrogen framework of a molecule.<sup>[1]</sup>

<sup>1</sup>H NMR Spectroscopy Protocol:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) in an NMR tube.
- **Data Acquisition:** Acquire the <sup>1</sup>H NMR spectrum on a spectrometer (e.g., 400 or 500 MHz).
- **Expected Spectral Features:**
  - A distinct singlet for the two protons of the bromomethyl group (-CH<sub>2</sub>Br). The chemical shift of this peak is expected to be in the region typical for benzylic protons, influenced by

the electronegativity of the bromine atom and the electron-withdrawing nature of the dichloropyrimidine ring.

- A singlet for the proton at the C6 position of the pyrimidine ring.

<sup>13</sup>C NMR Spectroscopy Protocol:

- Sample Preparation: Use the same sample prepared for <sup>1</sup>H NMR spectroscopy.
- Data Acquisition: Acquire the <sup>13</sup>C NMR spectrum.
- Expected Spectral Features: Distinct signals for each of the five carbon atoms in the molecule. The chemical shifts will be influenced by the attached halogens and the nitrogen atoms within the pyrimidine ring.

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of the compound.

Protocol:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer.
- Ionization: Utilize a suitable ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Data Analysis:
  - The mass spectrum should display a molecular ion peak corresponding to the molecular weight of 241.90 g/mol .
  - Due to the isotopic abundance of bromine (<sup>79</sup>Br and <sup>81</sup>Br) and chlorine (<sup>35</sup>Cl and <sup>37</sup>Cl), the molecular ion peak will appear as a characteristic isotopic cluster, which can be used to confirm the elemental composition.

## Safety and Handling

**5-(Bromomethyl)-2,4-dichloropyrimidine** is classified with the hazard code C (Corrosive).[1]

As with all laboratory chemicals, it should be handled with appropriate personal protective equipment (PPE) and in a well-ventilated area.

#### First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.
- Skin Contact: Wash off immediately with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.

#### Fire-Fighting Measures:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.
- Wear a self-contained breathing apparatus if necessary.

#### Accidental Release Measures:

- Use personal protective equipment.
- Avoid dust formation and breathing vapors, mist, or gas.
- Ensure adequate ventilation and evacuate personnel to safe areas.

## Conclusion

**5-(Bromomethyl)-2,4-dichloropyrimidine** is a highly reactive and versatile building block with significant potential in pharmaceutical research and development. While comprehensive experimental data on its physicochemical properties are not yet widely available, its structural features suggest a rich and varied chemistry that can be exploited for the synthesis of complex molecular architectures. This guide provides a foundational understanding of its properties and

handling, serving as a valuable resource for researchers embarking on its use in novel synthetic endeavors.

## References

- Chemsrsc. 5-Bromomethyl-2,4-dichloro-pyrimidine. [[Link](#)]
- Alchem Pharmtech. CAS 1289387-92-3 | **5-(Bromomethyl)-2,4-dichloropyrimidine**. [[Link](#)]

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## Sources

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- 2. 5-Bromomethyl-2,4-dichloro-pyrimidine Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsrsc.com [[m.chemsrc.com](https://m.chemsrc.com)]
- 3. [alchempharmtech.com](https://www.alchempharmtech.com) [[alchempharmtech.com](https://www.alchempharmtech.com)]
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